

Unveiling Schleicheol 2: A Technical Guide to its Discovery and History

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Compound of Interest

Compound Name: Schleicheol 2

Cat. No.: B15595140

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A comprehensive technical guide detailing the discovery, history, and preliminary biological evaluation of **Schleicheol 2**, a natural product isolated from the teak forest medicinal tree *Schleichera oleosa*, is presented here for researchers, scientists, and drug development professionals. This document provides a structured overview of the compound's origins, its initial characterization, and early insights into its potential as a cytotoxic agent.

Discovery and Nomenclature

Schleicheol 2 was first reported in the year 2000 by a team of researchers led by G. R. Pettit at the Cancer Research Institute, Arizona State University. The discovery was the result of a bioassay-guided fractionation of an extract from the bark and stem of *Schleichera oleosa*, a plant with a history of use in traditional medicine. The isolation process was directed by the extract's cytotoxic activity against the P-388 lymphocytic leukemia cell line.

The compound was named **Schleicheol 2**, following the isolation of a related sterol, Schleicheol 1, from the same plant source. Chemically, **Schleicheol 2** is identified as 7-methoxystigmast-5-en-3-ol.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Schleicheol 2** is provided in the table below.

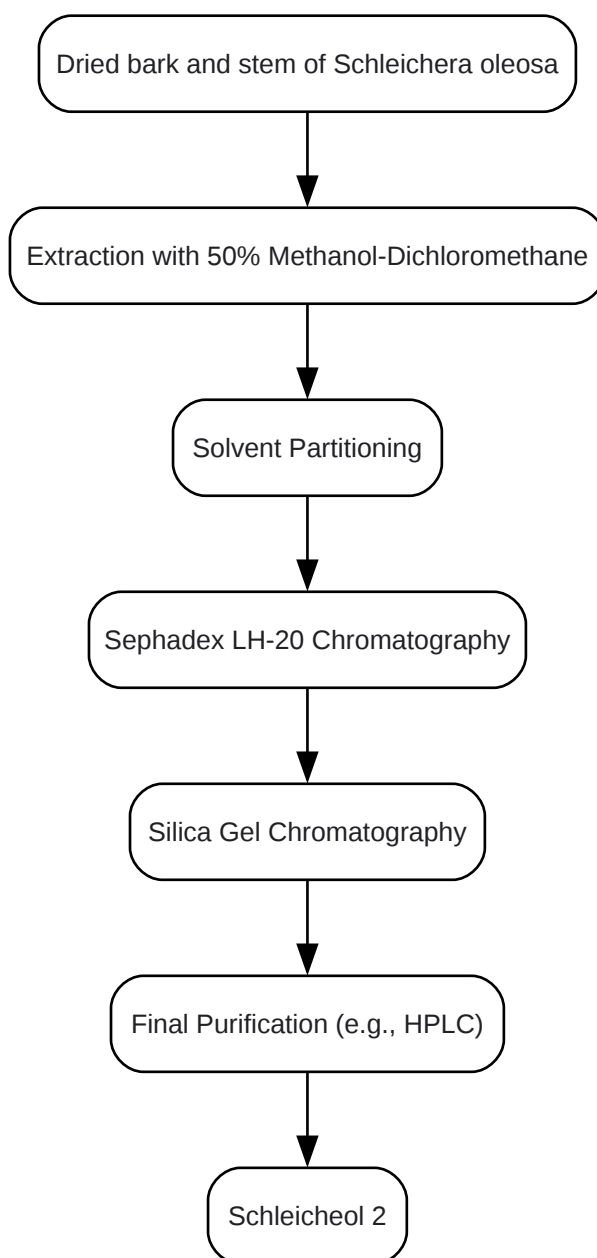
Property	Value	Source
Molecular Formula	C ₃₀ H ₅₂ O ₂	PubChem
IUPAC Name	(3S,7R,8S,9S,10R,13R,14S,17R)-17-[(2R,5R)-5-ethyl-6-methylheptan-2-yl]-7-methoxy-10,13-dimethyl-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol	PubChem
Molecular Weight	444.7 g/mol	PubChem
CAS Number	256445-66-6	PubChem

Experimental Protocols

The isolation and structural elucidation of **Schleicheol 2** involved a series of chromatographic and spectroscopic techniques as detailed in the seminal publication by Pettit et al. (2000).

Isolation Protocol

The isolation of **Schleicheol 2** was achieved through a multi-step process involving solvent extraction and column chromatography.



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*Isolation workflow for **Schleicheol 2**.*

- Extraction: The dried and ground bark and stem of Schleicheria oleosa were extracted with a 1:1 mixture of methanol and dichloromethane.
- Solvent Partitioning: The crude extract was subjected to a series of solvent-solvent partitions to separate compounds based on their polarity.

- **Chromatography:** The resulting fractions were further purified using column chromatography, initially with Sephadex LH-20 and followed by silica gel chromatography, employing a gradient of solvents to elute the compounds.
- **Final Purification:** **Schleicheol 2** was obtained in its pure form through final purification steps, likely involving high-performance liquid chromatography (HPLC).

Structure Elucidation

The chemical structure of **Schleicheol 2** was determined using a combination of spectroscopic methods, including:

- **Nuclear Magnetic Resonance (NMR):** 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR spectroscopy were instrumental in determining the connectivity of atoms and the overall carbon-hydrogen framework.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry was used to confirm the molecular formula of the compound.

Biological Activity

The initial investigation into the biological activity of **Schleicheol 2** was driven by the cytotoxic properties of the crude extract from which it was isolated.

In Vitro Cytotoxicity

In the primary screening that led to its discovery, the fraction containing **Schleicheol 2** demonstrated activity against the murine P-388 lymphocytic leukemia cell line. Subsequent studies by Pettit and colleagues revealed that **Schleicheol 2**, along with Schleicheol 1, exhibited marginal cytotoxic activity against a panel of human tumor cell lines.

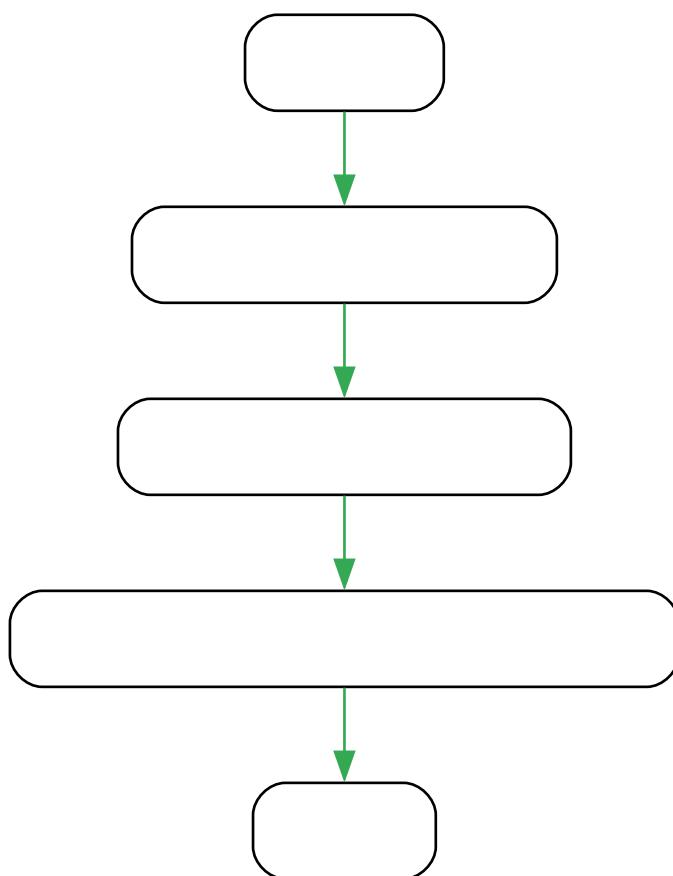
Cell Line	Cancer Type	Activity
P-388	Murine Lymphocytic Leukemia	Active (in guiding isolation)
Various	Colon, Lung, Ovary, Pancreas, Prostate	Marginal

Specific IC₅₀ values for **Schleicheol 2** against these human tumor cell lines were not explicitly detailed in the initial publication.

Signaling Pathways

To date, there is a lack of specific research elucidating the signaling pathways through which **Schleicheol 2** may exert its biological effects. The initial discovery focused on the isolation and structural characterization of the compound, with preliminary data on its cytotoxic activity. Further investigation is required to determine its mechanism of action at the molecular level.

The logical relationship for future investigation into the mechanism of action is outlined below.



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*Hypothesized mechanism of action for **Schleicheol 2**.*

Conclusion

Schleicheol 2, a sterol isolated from *Schleichera oleosa*, represents a natural product with initial indications of cytotoxic potential. This technical guide summarizes its discovery, the methodologies employed for its isolation and characterization, and the preliminary findings on its biological activity. While the initial cytotoxic data are modest, the unique structure of **Schleicheol 2** warrants further investigation to explore its full therapeutic potential and to elucidate its mechanism of action and the signaling pathways it may modulate. This foundational knowledge provides a basis for future research in the fields of natural product chemistry and oncology drug development.

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